

Zhan Catalyst-1B sulfonamide ligand effect activity

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

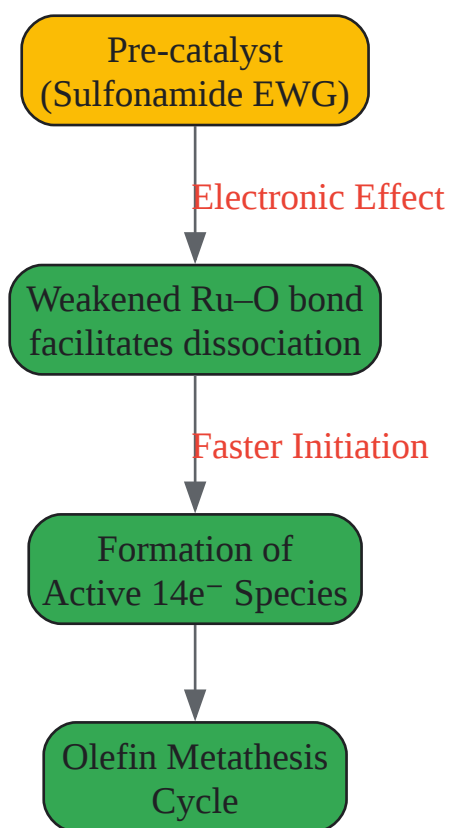
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The Sulfonamide Ligand Effect on Catalyst Activity

The key innovation of **Zhan Catalyst-1B** is the introduction of an electron-withdrawing group (EWG), specifically a dimethylsulfonamide group, on the benzylidene ether ligand [1]. This feature is the primary reason for its enhanced performance.

- **Mechanism of Activation:** The sulfonamide group, being strongly electron-withdrawing, reduces the electron density on the oxygen atom of the chelating isopropoxy (iPrO) fragment. This weakens the Ru–O bond, facilitating the catalyst's initiation—the step where the catalyst becomes active [2]. A faster initiation rate allows the catalyst to engage in the metathesis cycle more readily.
- **Prevention of "Sleeping" State:** This electronic modification also helps prevent the catalyst from reverting to an inactive "sleeping" state through the "boomerang" mechanism, keeping a higher proportion of the catalyst actively involved in the reaction [2].

The following diagram illustrates how this electron-withdrawing effect translates into faster catalyst activation.



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Performance Comparison of EWG-Activated Catalysts

The table below summarizes how **Zhan Catalyst-1B** compares to other catalysts with different electron-withdrawing groups, based on the conceptual Hammett constants (σ_{para}) which quantify the electron-withdrawing strength [2].

Catalyst	Electron-Withdrawing Group (EWG)	Hammett Constant (σ_{para})	Key Characteristic / Implication
Zhan Catalyst-1B	Sulfonamide (SO ₂ N(CH ₃) ₂)	0.65 [2]	Strong EWG, high activity; can be designed for recyclability [1]
Nitro Catalyst (Ru12)	Nitro (NO ₂)	0.78 [2]	Very strong EWG, very high activity [2]

Catalyst	Electron-Withdrawing Group (EWG)	Hammett Constant (σ_{para})	Key Characteristic / Implication
Grela-type Catalysts	Nitrile (CN), Trifluoromethyl (CF ₃), etc.	Varies (e.g., CF ₃ : 0.54) [2]	Tunable activity based on EWG strength [2]
Parent Hoveyda-Grubbs	None (Hydrogen)	0.00	Baseline for comparison; slower initiation [1] [2]

Experimental Context and Applications

While comprehensive side-by-side data is limited in the search results, the performance of **Zhan Catalyst-1B** has been demonstrated in practical, complex syntheses.

- Example Protocol: Ring-Closing Metathesis (RCM) in Synthesis** In the multi-step synthesis of a novel bicyclic piperazine sulfonamide core for an HIV-1 protease inhibitor, a key ring-closing metathesis step was performed. The precursor (**27**) was subjected to **Zhan Catalyst-1B** in degassed 1,2-Dichloroethane (1,2-DCE) at **80 °C** to successfully yield the bicyclic compound **28** [3]. This application underscores the catalyst's utility in constructing challenging architectures relevant to drug development.
- Recyclability and Heterogeneous Use** Research has shown that **Zhan Catalyst-1B** can be immobilized on solid supports like mesoporous molecular sieves (MCM-41, SBA-15) through non-covalent interactions. In Ring-Closing Metathesis (RCM) of 1,7-octadiene in cyclohexane, this heterogeneous catalyst system demonstrated very low Ru leaching (0.04%) while maintaining activity, highlighting a path toward recyclability and reducing metal contamination in products [4].

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References

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